

N-Desethyl amodiaquine dihydrochloride storage stability

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Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

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Chemical Profile & Storage Fundamentals

N-Desethyl Amodiaquine Dihydrochloride is the major bioactive metabolite of the anti-malarial drug Amodiaquine [1] [2] [3]. Ensuring its stability is critical for obtaining reliable research results.

The table below summarizes the core storage information:

Property	Specification
CAS Number	79049-30-2 [1] [2]
Molecular Formula	$C_{18}H_{18}ClN_3O \cdot 2HCl$ [1] [2]
Form	Solid powder [2]
Recommended Long-Term Storage	-20°C or -80°C, sealed, protected from moisture [2]

Detailed Storage Conditions & Handling

Adhering to these specific conditions is essential for maintaining the compound's integrity.

- **Solid Powder Storage:**
 - **-20°C:** Stable for at least 3 years [2].
 - **-80°C:** Recommended for long-term storage of up to 6 months [2].
 - **4°C:** Can be stored for 2 years, though long-term storage at -20°C or below is preferred [2].
 - **Critical Note:** The product must be stored in a **sealed and protected environment to avoid exposure to moisture** [2].
- **Solution Storage:**
 - Prepared stock or working solutions should be stored at **-80°C for up to 6 months** or **-20°C for 1 month** [2].
 - To prevent product inactivation, it is advised to aliquot the solution to avoid repeated freeze-thaw cycles [2].
- **Shipping & Short-Term Handling:**
 - The compound is stable at ambient temperature for a few days during ordinary shipping [2].

Troubleshooting Common Storage & Usage Issues

Here are solutions to frequently encountered problems in the laboratory.

Issue	Possible Cause	Solution
Unexpected Precipitation	Solvent evaporation; temperature fluctuation; incorrect solvent.	Check storage container seal. Warm to room temperature and vortex. Confirm solvent compatibility (see solubility table).
Loss of Activity	Repeated freeze-thaw cycles; exposure to moisture; storage temperature too high.	Prepare single-use aliquots. Ensure desiccant in storage environment. Verify storage at recommended temperature.
Low Recovery in SLE+	Inefficient extraction; matrix effects.	Optimize supported liquid extraction per published methods; use isotope-labeled internal standard (e.g., N-Desethyl amodiaquine-d5) [4] [5].

Experimental Protocols: From Storage to Analysis

This section outlines methodologies for handling and analyzing the compound, based on validated procedures.

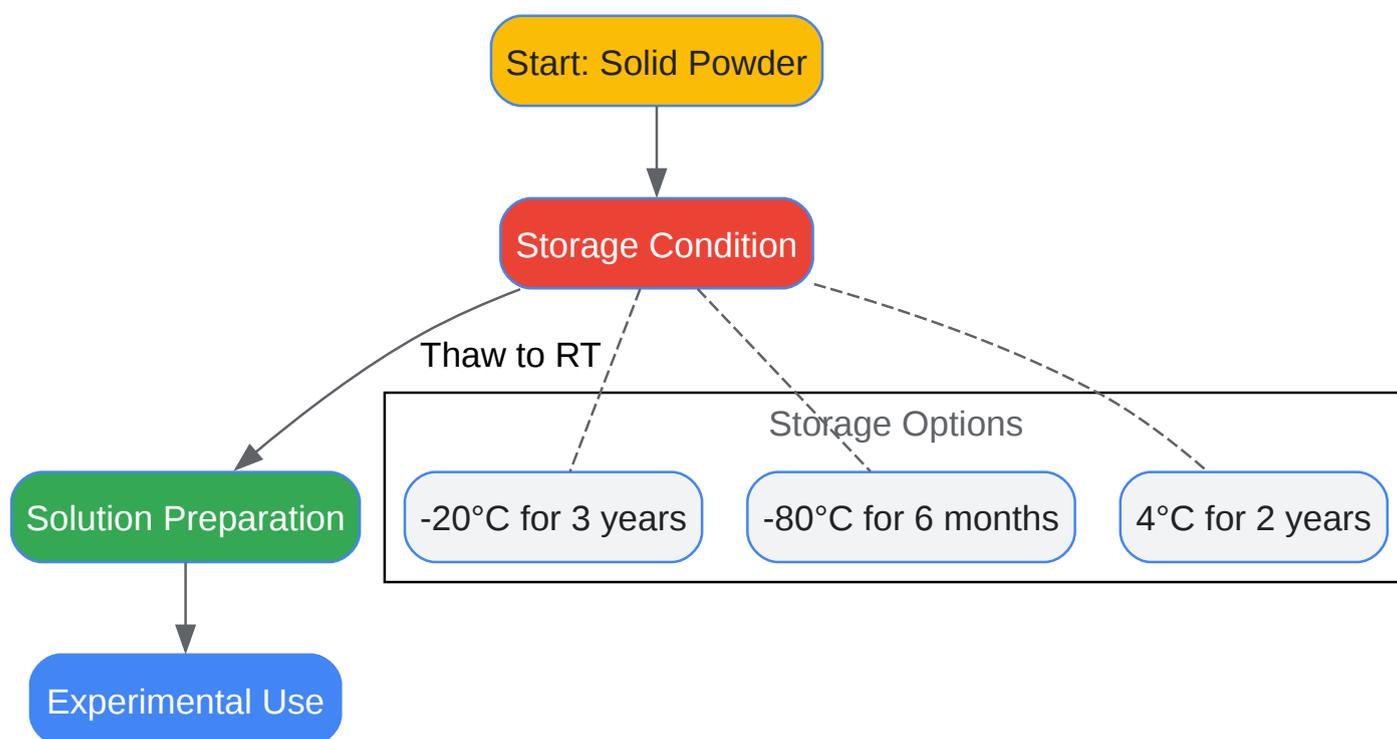
1. Sample Preparation & Supported Liquid Extraction (SLE) This high-throughput method is ideal for processing plasma samples from pharmacokinetic studies [4].

- **Materials:** Plasma samples, N-Desethyl Amodiaquine reference standard, stable isotope-labeled internal standard (e.g., Desethylamodiaquine-D5), acetonitrile, methanol, ammonium hydroxide, supported liquid extraction (SLE+) plates [4].
- **Procedure:**
 - Aliquot 100 μ L of plasma into a 96-well plate.
 - Add the internal standard solution.
 - Load the mixture onto the SLE plate.
 - Equilibrate the plate, then elute the analytes using a solvent like ethyl acetate or a mixture of organic solvents.
 - Evaporate the eluent to dryness under a gentle stream of nitrogen.
 - Reconstitute the dry residue with a mobile phase-compatible solvent (e.g., acetonitrile and water mixture) for LC-MS/MS analysis [4].

2. Solubility & Stock Solution Preparation Understanding solubility is key to preparing valid stock solutions.

- **Solubility Data:**
 - **H₂O:** ~100 mg/mL (~249.54 mM) [2].
 - **DMSO:** ~62.5 mg/mL (~155.97 mM) [2].
- **Preparation of a 10 mM Stock Solution in DMSO:**
 - Calculate the mass needed. For 1 mL of solution, you require 4.00 mg (Molecular Weight: 400.73 g/mol).
 - Weigh 4.00 mg of **N-Desethyl Amodiaquine Dihydrochloride**.
 - Transfer the compound to a volumetric vial.
 - Add 1 mL of DMSO and mix thoroughly (vortex or sonicate if necessary) to dissolve.
 - Immediately aliquot into smaller, single-use vials and store at -80°C [2].

The workflow from solid storage to experimental analysis can be visualized as follows:



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Key Takeaways for Researchers

- **Moisture is the Enemy:** The most critical factor is protecting the compound from moisture by ensuring it is always stored in a sealed environment [2].
- **Aliquot to Preserve Integrity:** To maintain stability and activity, avoid repeated freeze-thaw cycles of solution-based stocks by preparing single-use aliquots [2].
- **Validate with Controls:** For quantitative bioanalysis, use isotope-labeled internal standards (e.g., N-Desethyl amodiaquine-d5) to account for any potential variability or degradation during sample processing [4] [5].

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